

Essential Safety and Disposal Guidance for A-484954

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Compound of Interest

Compound Name: A-484954

Cat. No.: B1664232

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For laboratory professionals engaged in drug development and research, the proper handling and disposal of chemical compounds are paramount to ensuring a safe and compliant operational environment. This document provides crucial safety information and detailed disposal procedures for **A-484954**, a selective inhibitor of eukaryotic elongation factor-2 kinase (eEF2K).

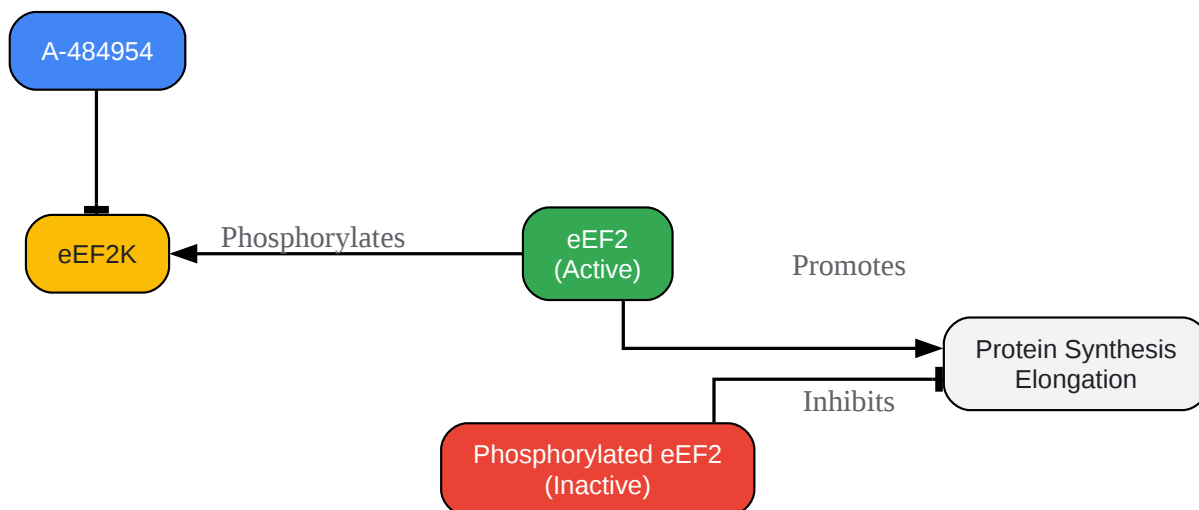
Chemical and Physical Properties

A comprehensive understanding of a compound's properties is the first step in safe handling. The quantitative data for **A-484954** is summarized below.

Property	Value	Source
Molecular Weight	289.29 g/mol	
Formula	C ₁₃ H ₁₅ N ₅ O ₃	
Purity	≥98% (HPLC)	
Appearance	Powder	[1]
Solubility	DMSO: 2.89 mg/mL (10 mM)	
IC ₅₀	280 nM for eEF2K	[2][3]
CAS Number	142557-61-7	
Storage	Store at +4°C	

Mechanism of Action: eEF2K Inhibition

A-484954 functions as a highly selective inhibitor of eukaryotic elongation factor-2 kinase (eEF2K).^{[2][3]} This inhibition prevents the phosphorylation of eukaryotic elongation factor 2 (eEF2), a key protein involved in the elongation phase of protein synthesis.



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A-484954 inhibits eEF2K, preventing eEF2 phosphorylation.

Experimental Protocols: Stock Solution Preparation

To ensure accurate experimental results, proper preparation of stock solutions is critical.

Materials:

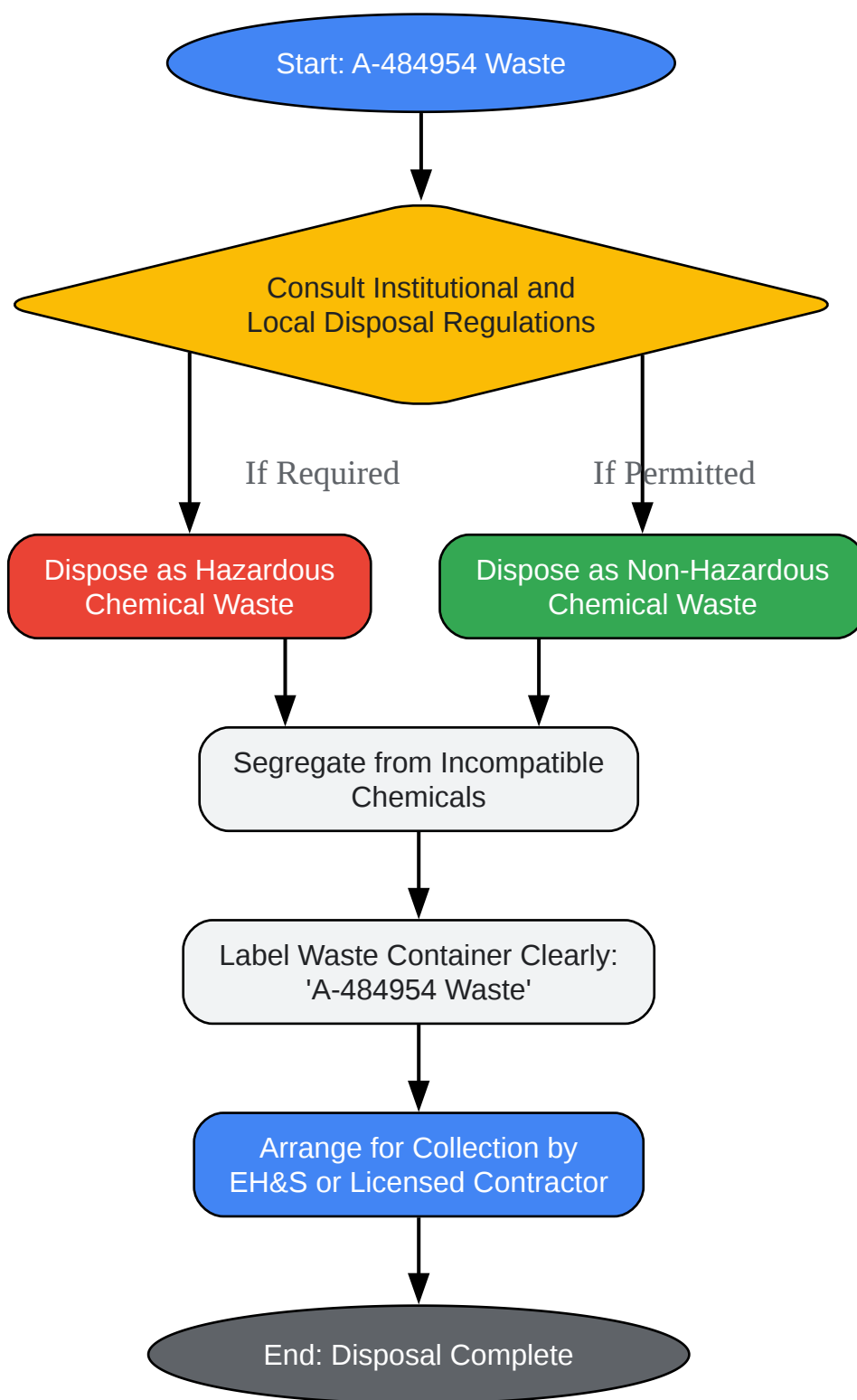
- **A-484954** powder
- Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated micropipettes

Procedure:

- Allow the **A-484954** vial to equilibrate to room temperature before opening.
- To prepare a 10 mM stock solution, add 345.8 μ L of DMSO to 1 mg of **A-484954** (Molecular Weight: 289.29).
- Vortex thoroughly to ensure complete dissolution.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solutions at -20°C for up to 3 months.^[4]

Proper Disposal Procedures for A-484954

According to a Safety Data Sheet from Merck Millipore, **A-484954** is not classified as a hazardous substance under Regulation (EC) No. 1907/2006 (REACH).^[5] However, it is imperative to follow institutional and local regulations for chemical waste disposal. The following workflow provides a general guideline for the proper disposal of **A-484954**.



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Logical workflow for the proper disposal of **A-484954**.

Step-by-Step Disposal Guidance:

- **Consult Local Guidelines:** Always begin by consulting your institution's Environmental Health and Safety (EH&S) department for specific protocols regarding non-hazardous chemical waste. Local and state regulations may have additional requirements.
- **Segregate Waste:** Collect waste containing **A-484954** in a designated, sealed container. Ensure it is segregated from incompatible materials.
- **Labeling:** Clearly label the waste container with the full chemical name: "**A-484954** Waste".
- **Collection and Disposal:** Arrange for the collection of the chemical waste through your institution's established procedures, which may involve your EH&S department or a licensed chemical waste contractor.
- **Personal Protective Equipment (PPE):** When handling **A-484954** waste, always wear appropriate PPE, including safety glasses, gloves, and a lab coat.

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